

Safeguarding Your Research: A Comprehensive Guide to Handling 1,3-Diaminopropane Dihydroiodide

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Compound of Interest

Compound Name: 1,3-Diaminopropane dihydroiodide

Cat. No.: B1449387

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **1,3-Diaminopropane dihydroiodide**. Adherence to these protocols is essential for ensuring a safe laboratory environment and proper chemical management.

Essential Safety and Handling Protocol

1,3-Diaminopropane dihydroiodide is a chemical that requires careful handling due to its potential to cause skin and eye irritation.[1] The following operational and disposal plans are designed to minimize risk and ensure regulatory compliance.

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Always handle **1,3-Diaminopropane dihydroiodide** in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is mandatory to prevent inhalation.[2][3]
- Ensure that an eyewash station and an emergency shower are readily accessible in the immediate work area.[4][5]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are required at all times.[3][4] For tasks with a higher risk of splashing, a face shield must be worn in conjunction with goggles.[4]
- Skin Protection: Chemical-resistant gloves (e.g., butyl rubber) are mandatory.[3][4] A lab coat or chemical-resistant apron should be worn to protect clothing and skin.[2][5]
- Respiratory Protection: If dust is generated and work is not performed in a fume hood, a NIOSH-approved respirator with an appropriate particulate filter should be used.

3. Chemical Handling:

- Before use, carefully inspect the container for any damage.
- When transferring the solid, use scoops or spatulas made of compatible, corrosion-resistant materials.[3]
- Avoid creating dust. If the solid is finely powdered, handle it with extreme care.
- When dissolving the solid, slowly add the **1,3-Diaminopropane dihydroiodide** to the solvent while stirring to control the dissolution rate and prevent splashing.[2]

4. Storage:

- Store **1,3-Diaminopropane dihydroiodide** in a tightly sealed, properly labeled container.
- Keep the container in a cool, dry, and dark place, as it is hygroscopic.[6] Storage under an inert gas is recommended.[6]
- Store below 15°C for optimal stability.[6]
- Segregate from incompatible materials such as strong oxidizing agents.

Disposal Plan: Managing 1,3-Diaminopropane Dihydroiodide Waste

1. Waste Segregation and Collection:

- All solid waste contaminated with **1,3-Diaminopropane dihydroiodide**, including empty containers, weighing papers, and contaminated PPE, must be collected in a designated, labeled hazardous waste container.
- Aqueous solutions containing this compound should be collected in a separate, labeled container for hazardous aqueous waste.



2. Treatment and Disposal:

- Never dispose of **1,3-Diaminopropane dihydroiodide** or its solutions down the drain.[7]
- For iodine-containing waste, a common practice is to reduce the iodine to iodide, which is less hazardous. This can be achieved by treating the waste solution with a reducing agent like sodium thiosulfate until the characteristic color of iodine disappears.[8]
- All chemical waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations for hazardous waste disposal.[7]

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₃ H ₁₂ I ₂ N ₂	[1][9]
Molecular Weight	329.95 g/mol	[1][9]
Appearance	White to light yellow crystalline solid/powder	[9]
Purity	>98%	[9]
Solubility	Highly soluble in polar aprotic solvents (e.g., DMF, DMSO) and water.	[9]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place.	[6]
CAS Number	120675-53-8	[1][9][10]

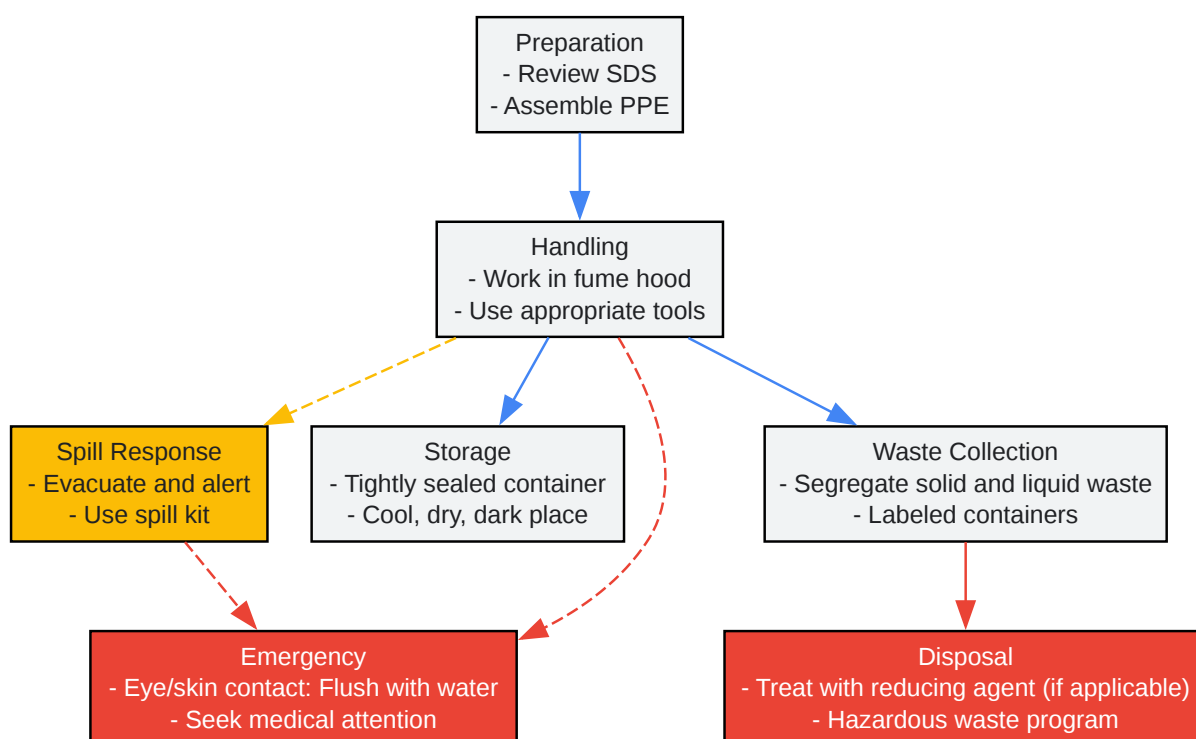
Hazard Identification and Precautionary Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Skin Irritation (Category 2)		Warning	H315: Causes skin irritation.	P264: Wash skin thoroughly after handling. [1]P280: Wear protective gloves/protective clothing/eye protection/face protection. [1]P302 + P352: IF ON SKIN: Wash with plenty of water.[1]P332 + P313: If skin irritation occurs: Get medical advice/attention. [1]P362 + P364: Take off contaminated clothing and wash it before reuse.[1]
Eye Irritation (Category 2)		Warning	H319: Causes serious eye irritation.	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]P337 + P313:

If eye irritation
persists: Get
medical
advice/attention.

Experimental Workflow and Safety Logic

The following diagram illustrates the essential workflow for the safe handling of **1,3-Diaminopropane dihydroiodide**, from preparation to disposal.



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Caption: Workflow for safe handling of **1,3-Diaminopropane dihydroiodide**.

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